

# 4-Phenylphenol: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: 4-Phenylphenol

Cat. No.: B051918

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An In-depth Examination of [1,1'-Biphenyl]-4-ol for Scientific and Drug Development Applications

This technical guide provides a comprehensive overview of **4-Phenylphenol** (CAS No. 92-69-3), an organic compound of significant interest in various scientific and industrial fields. This document details its chemical identity, physicochemical properties, synthesis protocols, and key applications, with a focus on its relevance to researchers, scientists, and professionals in drug development.

## Core Chemical Identity and Nomenclature

**4-Phenylphenol** is an aromatic organic compound, specifically a hydroxylated biphenyl. It is one of three isomers of hydroxydiphenyl.<sup>[1]</sup> Its unique structure, featuring a hydroxyl group on a biphenyl scaffold, underpins its chemical reactivity and biological activity.<sup>[2][3]</sup>

The standard nomenclature and identification numbers for this compound are crucial for accurate research and regulatory compliance. The preferred IUPAC name for this compound is [1,1'-Biphenyl]-4-ol.<sup>[1][4]</sup> Its universally recognized Chemical Abstracts Service (CAS) number is 92-69-3.<sup>[1][5][6][7][8]</sup>

Table 1: Chemical Identifiers for **4-Phenylphenol**

Identifier	Value
IUPAC Name	[1,1'-Biphenyl]-4-ol[1][4]
CAS Number	92-69-3[1][5][6][7][8]
Other Names	4-Hydroxybiphenyl, p-Phenylphenol, 4-Biphenylol, 1-Hydroxy-4-phenylbenzene[1][6][7]
Molecular Formula	C <sub>12</sub> H <sub>10</sub> O[1][5][7][8]
SMILES	C1=CC=C(C=C1)C2=CC=C(C=C2)O[1]
InChI Key	YXVIFYQXJAXKLAK-UHFFFAOYSA-N[1][4]

## Physicochemical Properties

**4-Phenylphenol** is a white to off-white crystalline solid, often appearing as flakes, with a faint phenolic odor.[1][3][5] It exhibits limited solubility in water but is readily soluble in many organic solvents, such as ethanol, acetone, and ether, as well as in alkaline solutions.[2][3][6] This solubility profile is consistent with its structure, which combines a nonpolar biphenyl group with a polar hydroxyl functional group.[3]

Table 2: Key Physicochemical Data for **4-Phenylphenol**

Property	Value
Molar Mass	170.21 g/mol [1][5][7][8]
Melting Point	164–166 °C[1][5][9]
Boiling Point	305–308 °C[1]
Appearance	White to pale cream or pink powder/flakes[1][4][5]
Solubility in Water	Very slightly soluble[1]
Purity (Typical)	≥97%[7]

## Synthesis and Production

**4-Phenylphenol** can be produced through several synthetic routes. Industrially, it is often obtained as a byproduct in the high-temperature, base-catalyzed conversion of chlorobenzene to phenol.<sup>[1]</sup> Another method involves the sulfonation of biphenyl followed by hydrolysis.<sup>[1]</sup>

For laboratory and research purposes, a common and efficient method is the palladium-catalyzed Suzuki-Miyaura coupling reaction.<sup>[3]</sup> This reaction forms a carbon-carbon bond between an aryl halide and an arylboronic acid, offering high yields and regioselectivity.<sup>[3]</sup>

## Experimental Protocol: Synthesis via Suzuki Coupling

The following protocol describes the synthesis of **4-Phenylphenol** from 4-iodophenol and phenylboronic acid, adapted from established methodologies.<sup>[3]</sup><sup>[10]</sup>

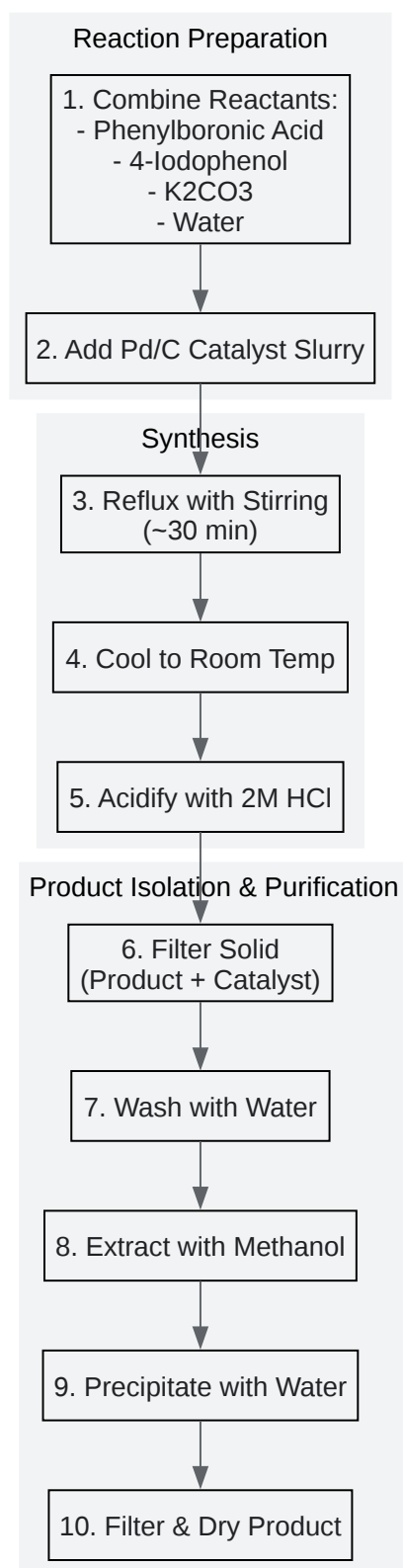
### Materials:

- Phenylboronic acid (122 mg)
- 4-Iodophenol (220 mg)
- Potassium carbonate (414 mg)
- 10% Palladium on carbon (Pd/C) (3 mg)
- Deionized water (21 mL total)
- Methanol (MeOH) (10 mL)
- 2 M Hydrochloric acid (HCl)

### Procedure:

- **Reaction Setup:** In a 50 mL round-bottom flask, combine phenylboronic acid, 4-iodophenol, potassium carbonate, and 10 mL of deionized water.<sup>[3]</sup><sup>[10]</sup>
- **Catalyst Addition:** Prepare a slurry of 10% Pd/C in 1 mL of deionized water and transfer it to the reaction flask.<sup>[3]</sup><sup>[10]</sup>

- Reflux: Attach a condenser and reflux the mixture with vigorous stirring for approximately 30 minutes, or until a precipitate forms.[\[3\]](#)[\[10\]](#)
- Acidification: Allow the mixture to cool to room temperature. Acidify the solution to an acidic pH using 2 M HCl (verify with indicator paper).[\[3\]](#)
- Isolation: Filter the resulting solid, which contains the product and the catalyst, using a Hirsch funnel. Wash the solid with 10 mL of water.[\[3\]](#)[\[10\]](#)
- Extraction: Transfer the solid back to the funnel and add 10 mL of methanol to dissolve the product, collecting the filtrate.[\[3\]](#)[\[10\]](#)
- Precipitation: Add 10 mL of deionized water to the methanol filtrate to precipitate the **4-Phenylphenol**.[\[3\]](#)[\[10\]](#)
- Purification: The product can be further purified by recrystallization from a hot methanol/water mixture.[\[3\]](#)[\[10\]](#)
- Drying: Filter the purified solid under vacuum and air dry.[\[3\]](#)[\[10\]](#)



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Figure 1. Experimental workflow for the Suzuki coupling synthesis of **4-Phenylphenol**.

## Applications in Research and Drug Development

**4-Phenylphenol** is a versatile compound with applications spanning multiple industries, including its use as an intermediate in the synthesis of polymers, dyes, and the fungicide bitertanol.[\[9\]](#)[\[11\]](#)[\[12\]](#) For the target audience of this guide, its roles in life sciences and drug development are of particular importance.

- **Antimicrobial Agent:** The compound exhibits strong antimicrobial properties against a variety of bacteria and fungi.[\[5\]](#)[\[9\]](#) This makes it a valuable component in disinfectants, antiseptics, and preservatives, and a subject of research for developing new anti-infective agents.[\[2\]](#)[\[5\]](#)[\[9\]](#)
- **Drug Development Intermediate:** **4-Phenylphenol** serves as a building block in the synthesis of more complex pharmaceutical compounds.[\[5\]](#)[\[9\]](#) Its biphenyl structure can be a key pharmacophore for interacting with biological targets.
- **Endocrine Disruption Research:** **4-Phenylphenol** is recognized as an endocrine-disrupting chemical (EDC).[\[3\]](#)[\[6\]](#) It functions as an agonist for the estrogen receptor alpha (ER $\alpha$ ) and an antagonist for the androgen receptor (AR).[\[1\]](#)[\[13\]](#) This dual activity makes it a critical tool for studying endocrine signaling pathways, hormone-related diseases, and the toxicological effects of environmental chemicals.[\[7\]](#)[\[10\]](#)
- **Biochemical Studies:** Due to its antioxidant properties, **4-phenylphenol** is used in biochemical research to investigate mechanisms of oxidative stress in cellular systems.[\[11\]](#)

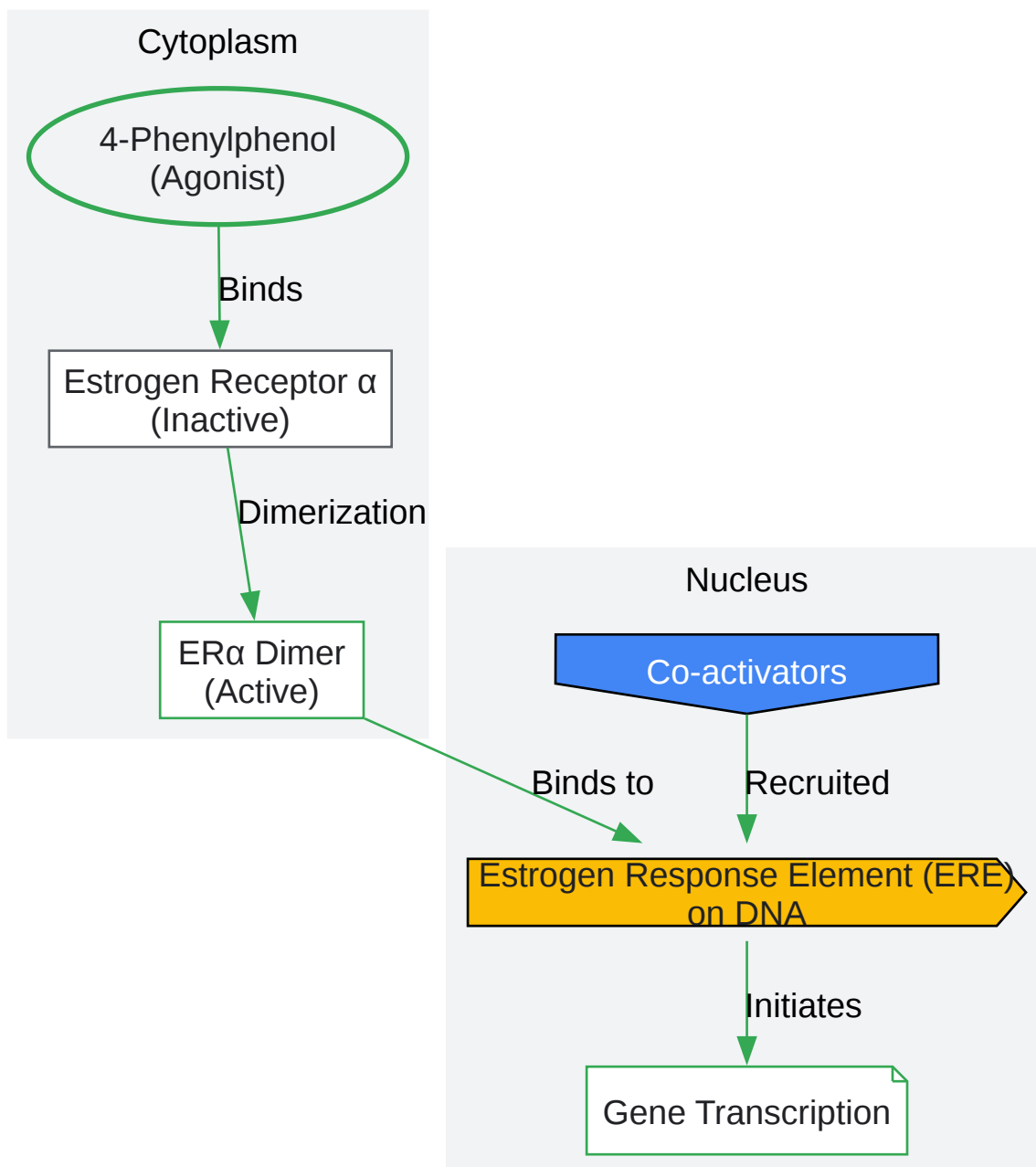
## Biological Activity and Signaling Pathways

The most well-characterized biological activity of **4-Phenylphenol** is its interaction with nuclear hormone receptors, which are ligand-activated transcription factors.[\[4\]](#)

### Agonism of Estrogen Receptor Alpha (ER $\alpha$ )

As an ER $\alpha$  agonist, **4-Phenylphenol** mimics the action of the endogenous hormone 17 $\beta$ -estradiol.[\[1\]](#)[\[13\]](#) Upon binding, it induces a conformational change in the receptor, leading to its dimerization and translocation to the nucleus. The receptor-ligand complex then binds to specific DNA sequences known as Estrogen Response Elements (EREs) in the promoter regions of target genes, recruiting co-activator proteins and initiating gene transcription.[\[14\]](#)

This pathway is central to many physiological processes and is a key target in breast cancer research.[13]

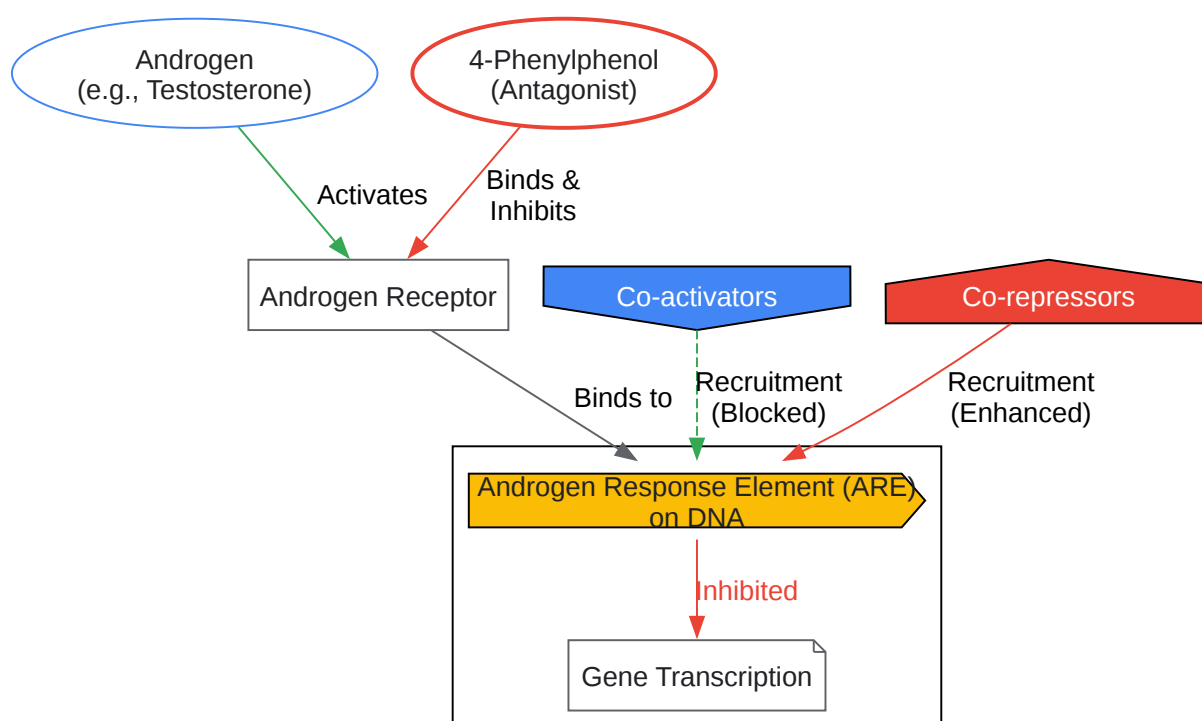


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Figure 2. Agonistic action of **4-Phenylphenol** on the Estrogen Receptor  $\alpha$  signaling pathway.

## Antagonism of the Androgen Receptor (AR)

Conversely, **4-Phenylphenol** acts as an antagonist to the Androgen Receptor.[1][13] It competes with endogenous androgens (like testosterone) for binding to the AR's ligand-binding pocket.[15] This binding prevents the receptor from adopting its active conformation. As a result, the recruitment of co-activator proteins is blocked, and the receptor may instead recruit co-repressor proteins.[16] This inhibits the transcription of androgen-responsive genes, a mechanism that is fundamental to therapies for prostate cancer.[4][17]



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Figure 3. Antagonistic action of **4-Phenylphenol** on the Androgen Receptor signaling pathway.

## Safety and Handling

**4-Phenylphenol** is classified as a hazardous substance. It can cause skin and eye irritation and may cause respiratory irritation.[1] It is also classified as hazardous to the aquatic environment.[1] Appropriate personal protective equipment (PPE), including gloves and safety



glasses, should be used when handling this chemical. Work should be conducted in a well-ventilated area or a fume hood.[6] The compound is stable under normal conditions but is incompatible with strong oxidizing agents, strong bases, and halogens.[6][9]

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